

# High-Throughput Screening Assays for Prosulpride Targets: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Prosulpride*

Cat. No.: *B1197224*

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## Introduction

**Prosulpride**, also known as amisulpride, is a substituted benzamide atypical antipsychotic and antiemetic agent. Its therapeutic efficacy is primarily attributed to its high and selective affinity for dopamine D2 and D3 receptors. Understanding the interaction of **Prosulpride** with its primary and potential secondary targets is crucial for drug development and elucidating its mechanism of action. This document provides detailed application notes and protocols for high-throughput screening (HTS) assays to identify and characterize compounds targeting the molecular targets of **Prosulpride**.

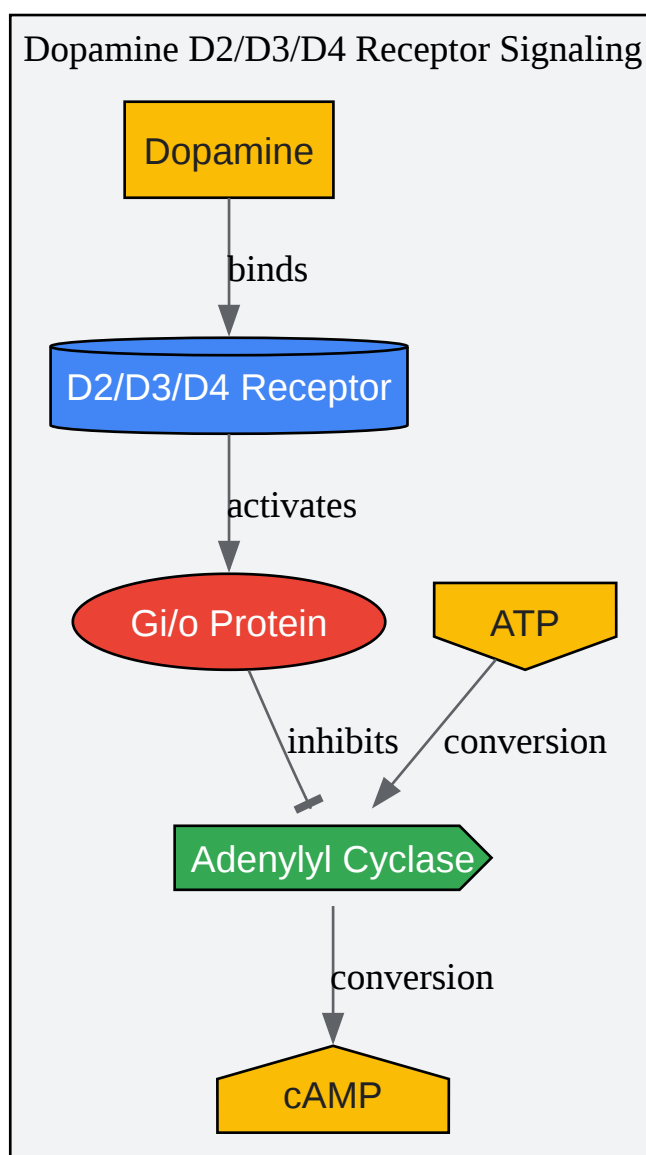
## Molecular Targets of Prosulpride

**Prosulpride** exhibits a distinct binding profile, characterized by high affinity for D2-like dopamine receptors. It has also been investigated for its interaction with other central nervous system (CNS) receptors. The binding affinities of **Prosulpride** for its key targets are summarized in the table below.

Target Receptor	Prosulpride (amisulpride) Ki (nM)	Receptor Subfamily	Primary Signaling Pathway
Dopamine D2	2.8	D2-like	Gi/o coupled (inhibits adenylyl cyclase)
Dopamine D3	3.2	D2-like	Gi/o coupled (inhibits adenylyl cyclase)
Dopamine D4	>1000	D2-like	Gi/o coupled (inhibits adenylyl cyclase)
Serotonin 5-HT4	No high-affinity binding reported	Serotonin	Gs coupled (stimulates adenylyl cyclase)
Sigma-1	No affinity	-	Chaperone protein at the ER
GHB Receptor	IC50 = 50	-	Excitatory G-protein coupled receptor

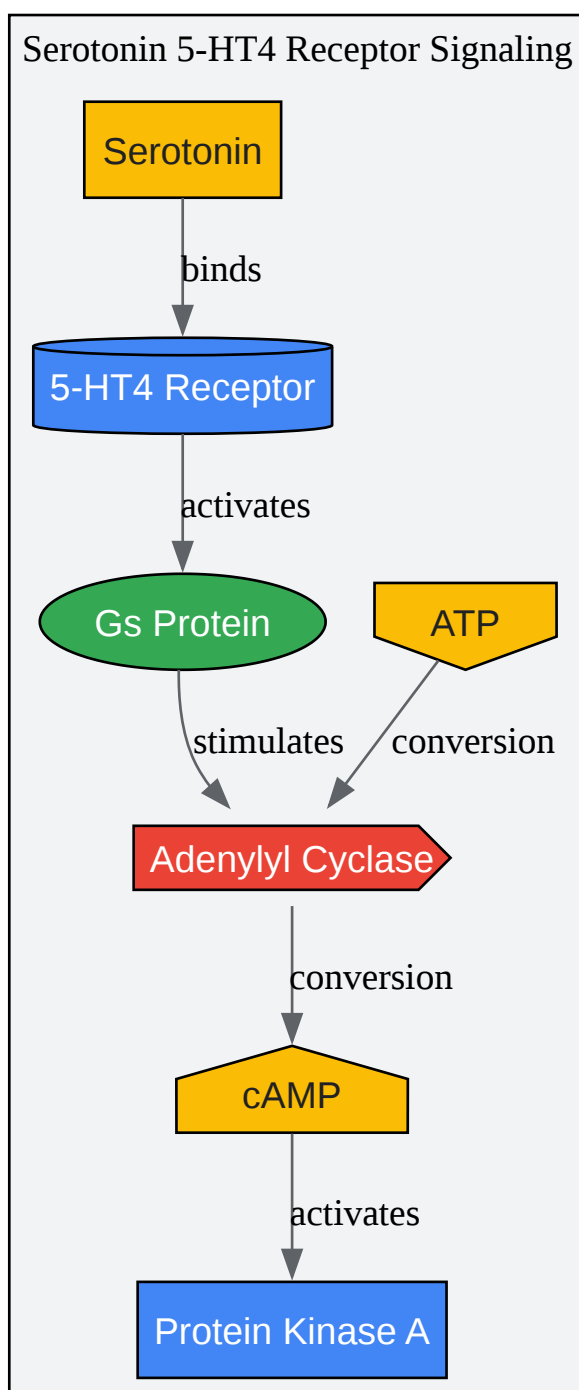
## Signaling Pathways and Experimental Workflows

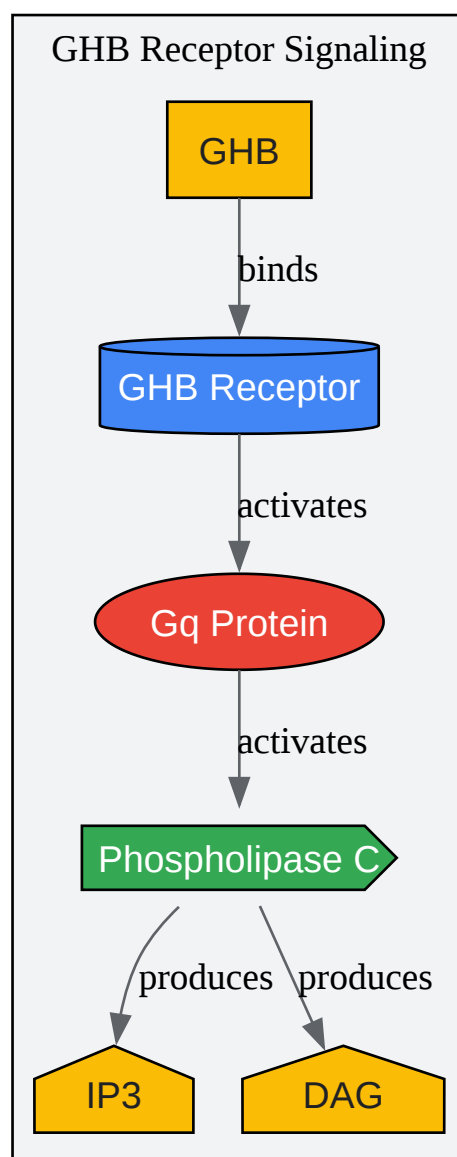
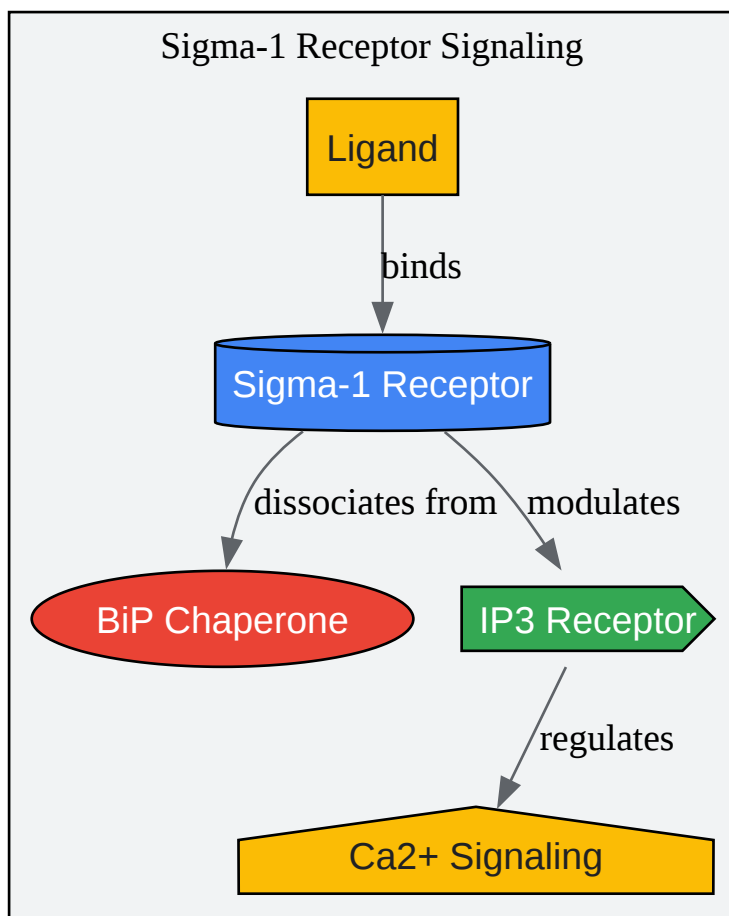
To facilitate the understanding of the screening assays, the following diagrams illustrate the key signaling pathways and a general experimental workflow for a competitive binding assay.

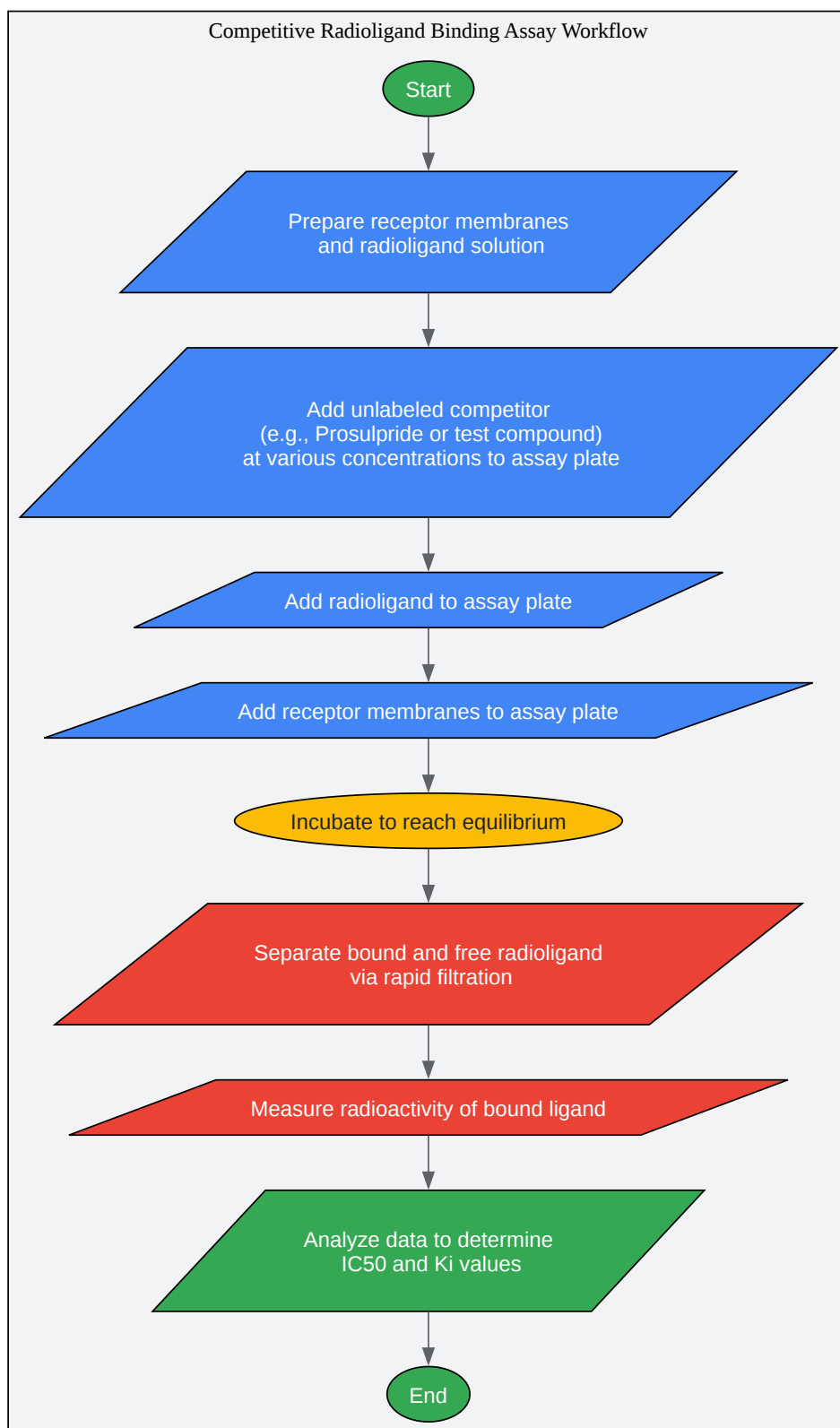


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Dopamine D2/D3/D4 Receptor Signaling Pathway.







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